

Kissoone A chemical structure and properties

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Compound of Interest

Compound Name: *Kissoone A*

Cat. No.: *B12386152*

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Kissoone A: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Kissoone A is a naturally occurring sesquiterpenoid isolated from the roots of *Valeriana fauriei*. [1][2] As a member of the three-membered ring sesquiterpenoid class, its unique chemical architecture has drawn interest for its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and experimental protocols related to **Kissoone A**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

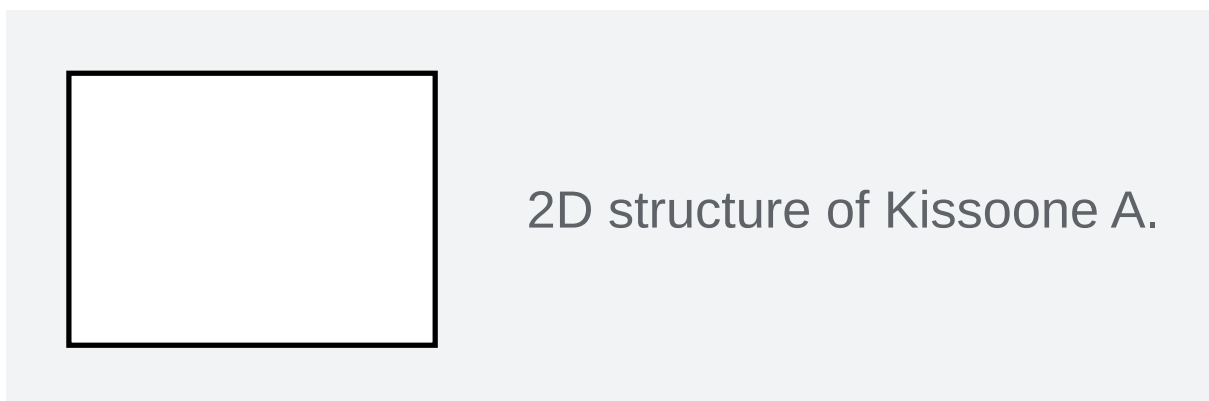
Chemical Structure and Properties

Kissoone A is characterized by a complex tricyclic system, including a distinctive cyclopropane ring. The elucidation of its structure was achieved through extensive spectroscopic analysis.[1] [2] An initial publication of the structure was later corrected, and the revised structure is presented below.[2]

Table 1: Chemical and Physical Properties of **Kissoone A**

| Property | Value | Source |
|-------------------|------------------------------------|----------------------------------|
| Molecular Formula | C ₁₅ H ₂₂ O | MedChemExpress |
| Molecular Weight | 218.1662 g/mol | |
| CAS Number | 903559-01-3 | |
| Class | Sesquiterpenoid | |
| Source | Valeriana fauriei (roots) | Inferred from isolation protocol |
| Appearance | Oil | |
| Solubility | Soluble in methanol, ethyl acetate | |

Figure 1: 2D Chemical Structure of **Kissoone A**



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2D structure of **Kissoone A**.

Experimental Protocols

The following sections detail the methodologies for the isolation of **Kissoone A** and the assessment of its biological activity, based on the procedures described in the primary literature.

Isolation of Kissoone A from Valeriana fauriei

The isolation of **Kissoone A** involves a multi-step extraction and chromatographic purification process.

1. Extraction:

- The roots of *V. fauriei* (3 kg) were extracted with methanol (3 x 9 L).
- The resulting methanol extract (598 g) was partitioned between ethyl acetate, n-butanol, and water.

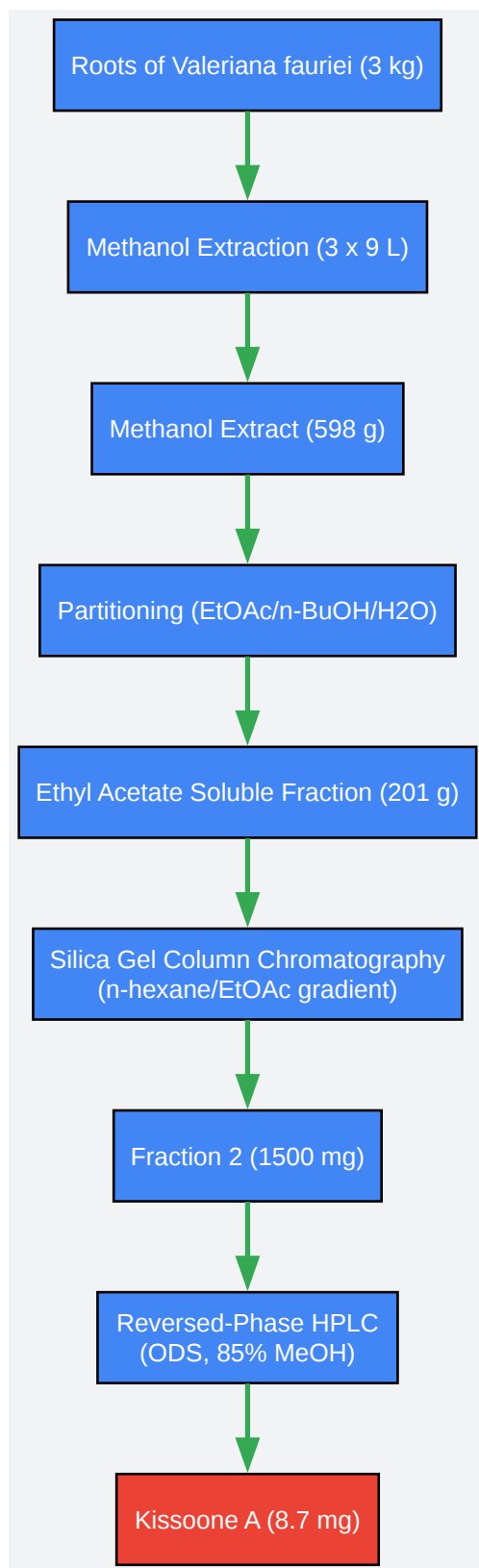
2. Silica Gel Column Chromatography:

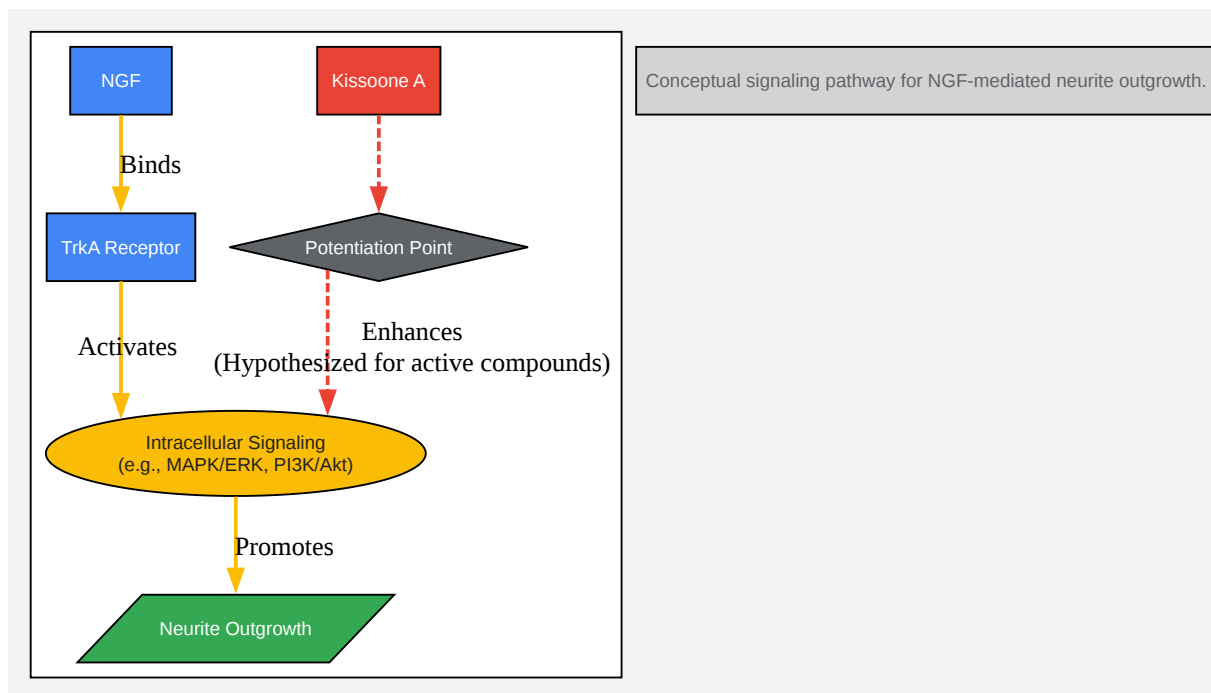
- The ethyl acetate-soluble fraction (201 g) was subjected to column chromatography on silica gel (70-230 mesh, 9 x 120 cm).
- A gradient of ethyl acetate in n-hexane was used for elution (1:99, 2:98, 5:95, 10:90, 20:80, 50:50, 0:100; 5 L each), yielding 10 fractions.

3. High-Performance Liquid Chromatography (HPLC):

- Fraction 2 (1500 mg) from the silica gel chromatography was further purified by reversed-phase HPLC.
- Column: ODS (Octadecylsilane), 25 x 2 cm i.d.
- Mobile Phase: 85% Methanol in Water
- This step afforded 8.7 mg of pure **Kissoone A**.

Figure 2: Isolation Workflow for **Kissoone A**





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- 2. Thieme E-Journals - Planta Medica / Full Text [thieme-connect.com]
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